Application Notes and Protocols for SR-8993 in Fear Conditioning Experiments

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Compound of Interest

Compound Name: *SR-8993*

Cat. No.: *B13437016*

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Introduction

SR-8993 is a potent and selective agonist for the Nociceptin/Orphanin FQ (N/OFQ) receptor (NOP-R), a G protein-coupled receptor belonging to the opioid receptor family.[1][2] Research has demonstrated that **SR-8993** can impair the consolidation of fear memories, suggesting its potential as a therapeutic agent for conditions such as post-traumatic stress disorder (PTSD).[1][2][3] These application notes provide detailed protocols for the administration of **SR-8993** in auditory fear conditioning experiments in mice, based on established research.

Mechanism of Action

SR-8993 exerts its effects by activating NOP-R, which is encoded by the Oprl1 gene.[1][2] NOP-R is highly expressed in brain regions critical for fear memory processing, including the amygdala.[1][4] Upon activation by an agonist like **SR-8993**, the NOP-R, a Gi/o-coupled receptor, initiates a signaling cascade that leads to the inhibition of adenylyl cyclase.[4][5][6] This results in a decrease in intracellular cyclic AMP (cAMP) levels and subsequent modulation of downstream effectors.[4][5][6] Additionally, NOP-R activation leads to the opening of inwardly rectifying potassium (Kir) channels and the inhibition of voltage-gated calcium channels, which

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collectively hyperpolarizes the neuron and reduces neuronal excitability and neurotransmitter release.[5][7] This inhibitory action within the amygdala is thought to interfere with the synaptic plasticity necessary for the consolidation of fear memories.[1][3]

Data Presentation

The following tables summarize the quantitative effects of **SR-8993** on cued fear memory consolidation as measured by freezing behavior in mice. The data is adapted from Andero et al., 2013, Science Translational Medicine.

Table 1: Effect of Systemic **SR-8993** Administration (3 mg/kg, i.p.) 30 Minutes Prior to Fear Conditioning on Cued Fear Memory Consolidation

Treatment Group	Mean Freezing Percentage (%) during Fear Expression Test (48h post-conditioning)
Vehicle	~60%
SR-8993 (3 mg/kg)	~35% (**p < 0.01)

Data are approximated from graphical representations in Andero et al., 2013.

Table 2: Effect of Systemic **SR-8993** Administration (10 mg/kg, i.p.) Immediately After Fear Conditioning on Cued Fear Memory Consolidation

Treatment Group	Mean Freezing Percentage (%) during Fear Expression Test (48h post-conditioning)
Vehicle	~55%
SR-8993 (10 mg/kg)	~30% (*p < 0.05)

Data are approximated from graphical representations in Andero et al., 2013.

Table 3: Effect of Intra-Central Amygdala Infusion of **SR-8993** Immediately After Fear Conditioning on Cued Fear Memory Consolidation

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Treatment Group	Mean Freezing Percentage (%) during Cued-Fear Expression Test
Vehicle	~60%
SR-8993	~35% (*p < 0.05)

Data are approximated from graphical representations in Andero et al., 2013.

Experimental Protocols

Protocol 1: Systemic Administration of SR-8993 for Auditory Fear Conditioning

1. Materials:

- **SR-8993**
- Vehicle (e.g., sterile 0.9% saline)[8]
- Auditory fear conditioning apparatus
- Male C57BL/6J mice (8-12 weeks old)
- Standard laboratory equipment for injections (syringes, needles)

2. **SR-8993** Preparation:

- Dissolve **SR-8993** in the chosen vehicle to the desired concentration (e.g., for a 10 mg/kg dose in a 25g mouse with an injection volume of 10 ml/kg, the concentration would be 1 mg/ml).
- Ensure the solution is homogenous before administration.

3. Experimental Procedure:

- Habituation (Day 1):

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- Handle the mice for a few minutes each day for 2-3 days prior to the experiment to reduce stress.
- On the day before conditioning, place each mouse in the conditioning chamber for 5-10 minutes to habituate to the context.

- Fear Conditioning (Day 2):
  - Pre-treatment: Administer **SR-8993** (3 mg/kg or 10 mg/kg, intraperitoneally - i.p.) or vehicle 30 minutes before placing the mouse in the conditioning chamber.
  - Place the mouse in the conditioning chamber and allow a 2-3 minute exploration period.
  - Present the auditory conditioned stimulus (CS), for example, a tone (e.g., 2800 Hz, 85 dB) for 30 seconds.
  - During the last 2 seconds of the tone presentation, deliver a mild footshock (unconditioned stimulus, US), for instance, 0.5-0.7 mA.
  - Repeat the CS-US pairing 2-3 times with an inter-trial interval of 1-2 minutes.
  - Post-treatment (alternative timing): Alternatively, administer **SR-8993** (10 mg/kg, i.p.) or vehicle immediately after the fear conditioning session.[3]
  - Return the mouse to its home cage.
- Cued Fear Expression Test (Day 4):
  - Place the mouse in a novel context (different from the conditioning chamber in terms of shape, color, and odor).
  - Allow a 2-3 minute exploration period.
  - Present the auditory CS (the same tone as in conditioning) for 2-3 minutes continuously.
  - Record the percentage of time the mouse spends freezing (complete immobility except for respiration). Automated scoring software is recommended for accuracy.

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Protocol 2: Intra-Central Amygdala Infusion of **SR-8993**

1. Materials:

- **SR-8993**
- Artificial cerebrospinal fluid (aCSF) as the vehicle
- Stereotaxic apparatus
- Cannulae for bilateral infusion
- Infusion pump
- Male C57BL/6J mice with pre-implanted cannulae targeting the central amygdala.

2. **SR-8993** Preparation:

- Dissolve **SR-8993** in aCSF to the desired concentration.

3. Experimental Procedure:

- Surgery:
  - Perform stereotaxic surgery to bilaterally implant guide cannulae aimed at the central nucleus of the amygdala. Allow for a recovery period of at least one week.
- Fear Conditioning (as in Protocol 1):
  - Conduct the auditory fear conditioning protocol as described above.
- Infusion:
  - Immediately after the fear conditioning session, gently restrain the mouse and connect the infusion cannulae to the pre-implanted guides.
  - Infuse a small volume of **SR-8993** solution or vehicle (e.g., 0.2-0.5 µL per side) over a period of 1-2 minutes.

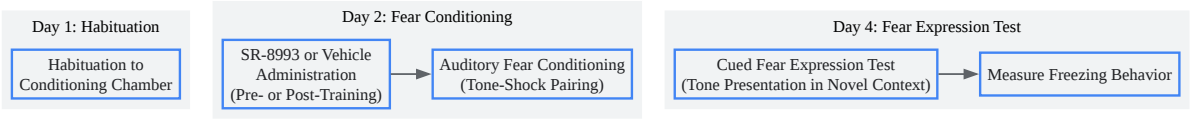
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- Leave the infusion cannulae in place for an additional minute to allow for diffusion.

- Cued Fear Expression Test (as in Protocol 1):
  - Perform the cued fear expression test 48 hours after conditioning and infusion, as described above.

- Histological Verification:
  - After the experiment, perfuse the mice and perform histological analysis to verify the correct placement of the cannulae in the central amygdala.

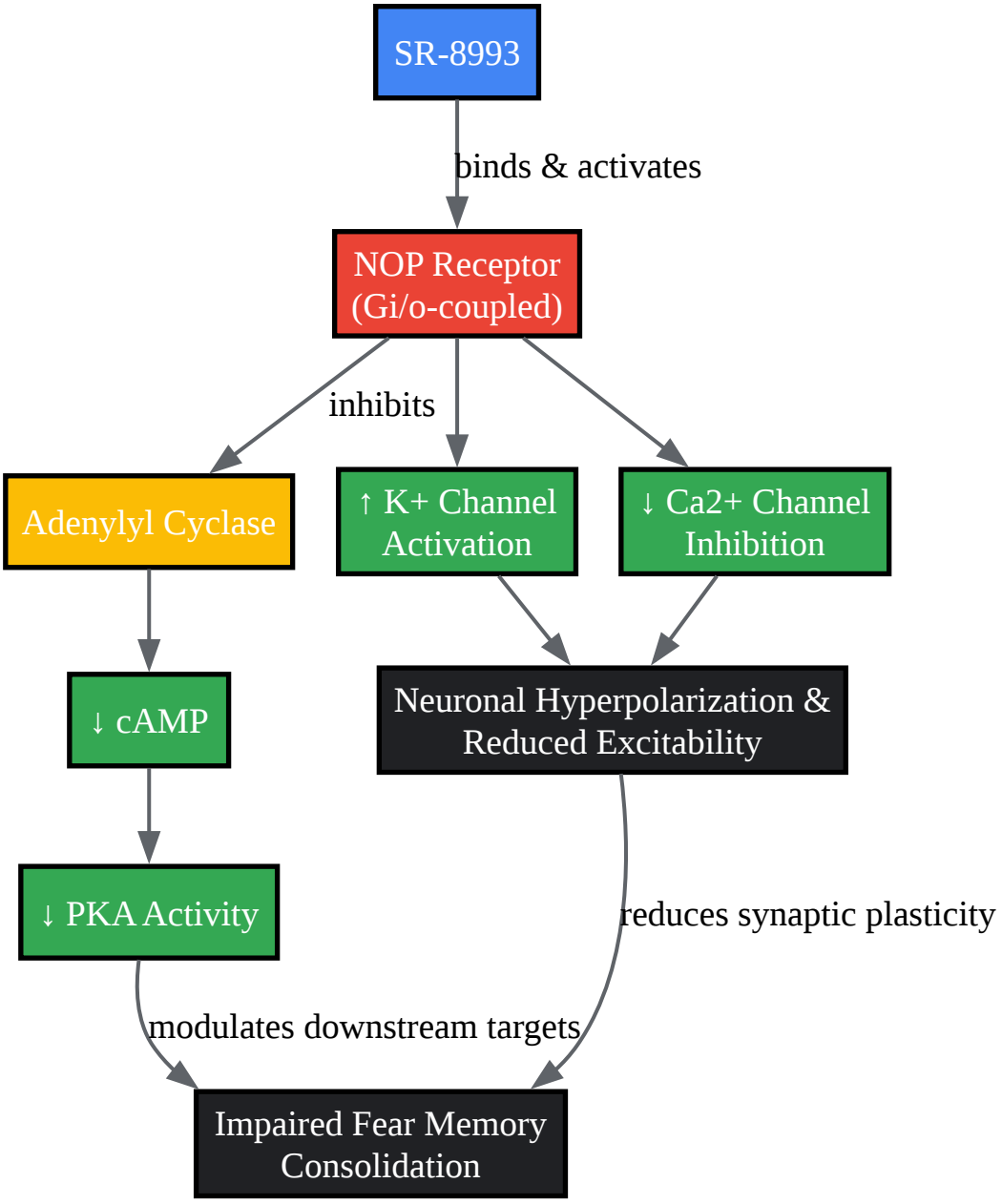
Mandatory Visualizations



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Caption: Experimental workflow for administering **SR-8993** in fear conditioning.

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Caption: **SR-8993** activated NOP-R signaling pathway in the amygdala.

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